

Comprehensive Structure Elucidation of (S)-2-(4-Fluorophenoxy)propanoic Acid

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Compound of Interest

Compound Name: (S)-2-(4-Fluorophenoxy)propanoic acid

CAS No.: 60251-91-4

Cat. No.: B13333274

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Executive Summary

This technical guide details the structural characterization and stereochemical assignment of **(S)-2-(4-fluorophenoxy)propanoic acid** (CAS: 132637-23-9 / Generic). As a chiral fluorinated phenoxypropionic acid, this scaffold is a critical pharmacophore in medicinal chemistry (PPAR agonists, taste modulators) and agrochemistry (auxin-mimic herbicides).

The elucidation process defined below prioritizes stereochemical integrity. While establishing connectivity is routine via NMR/MS, distinguishing the (S)-enantiomer from its (R)-counterpart requires rigorous chiral chromatography and absolute configuration determination. This guide synthesizes spectroscopic data with self-validating experimental protocols.

Structural Framework & Synthesis Context

Understanding the synthetic origin is the first step in elucidation, as it dictates the impurity profile and expected stereochemistry.

- Chemical Formula:

- Molecular Weight: 184.16 g/mol
- Chiral Center: C2 position (alpha to the carboxylic acid).

The Stereochemical Challenge

The biological activity of 2-phenoxypropanoic acids is highly stereospecific. For herbicides (e.g., fluazifop), the (R)-enantiomer typically inhibits acetyl-CoA carboxylase. However, for pharmaceutical applications (e.g., lactisole analogs or fibrates), the (S)-enantiomer often possesses distinct pharmacodynamics.

Synthesis-Elucidation Coupling:

- Inversion Strategy (Mitsunobu): Reaction of 4-fluorophenol with (R)-methyl lactate using *t*-BuONa/*t*-BuOH typically yields the (S)-ether via inversion.
- Retention Strategy: Nucleophilic substitution on a chiral halo-acid often leads to racemization or inversion depending on conditions.
- Validation Requirement: You cannot rely solely on the starting material's chirality due to potential racemization mechanisms (e.g., enolization under basic conditions).

Primary Structure Confirmation (Connectivity)

Objective: Confirm the 2-(4-fluorophenoxy)propanoic acid backbone and fluorine regiochemistry.

High-Resolution Mass Spectrometry (HRMS)

Protocol: Electrospray Ionization (ESI) in Negative Mode ().

- Rationale: Carboxylic acids ionize best in negative mode.
- Expected m/z: 183.0463 (Calculated for

).

- Isotopic Pattern: Fluorine (

) is monoisotopic. Unlike chlorine compounds, you will not see an M+2 peak ratio of 3:1.

Nuclear Magnetic Resonance (NMR) Analysis

Solvent:

(Standard) or

(to prevent carboxylic proton exchange).

Table 1: Predicted

and

NMR Shifts

Position	Group	(ppm)	Multiplicity	(ppm)	Coupling ()
COOH	Carboxylic Acid	10.0 - 12.0	Broad Singlet	~176.0	-
C2	Methine (-CH-)	4.75	Quartet	~72.5	Hz
C3	Methyl (-CH3)	1.65	Doublet	~18.5	Hz
Ar-C1'	Ipsso-Carbon	-	-	~153.0	-
Ar-C2'/6'	Ortho-H	6.85	Multiplet	~116.0	
Ar-C3'/5'	Meta-H	6.98	Multiplet	~115.8	
Ar-C4'	Para-C-F	-	-	~158.0	Hz

“

Critical Diagnostic: The aromatic region will show complex splitting due to coupling. The C2 proton (quartet) confirms the propanoic acid backbone.

NMR Validation

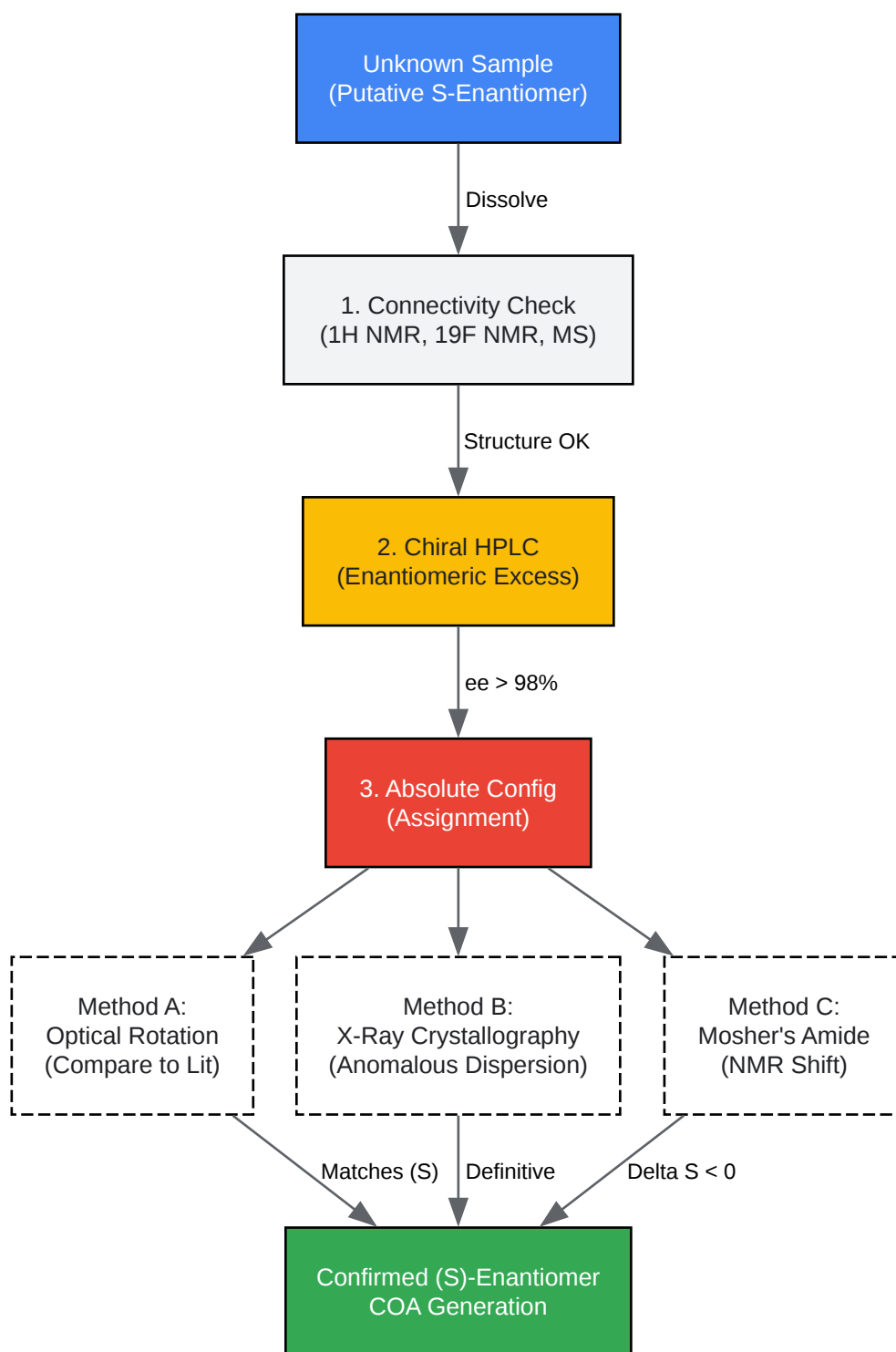
- Shift: ~ -120 to -125 ppm (relative to TMS).
- Pattern: Multiplet (typically a triplet of triplets) due to coupling with ortho and meta protons.
- Significance: A single peak confirms mono-substitution; the shift confirms the para position relative to the oxygen.

Stereochemical Determination (The "S" Assignment)

Objective: Definitively prove the (S)-absolute configuration and quantify Enantiomeric Excess (ee).

Analytical Workflow Visualization

The following diagram outlines the logical flow for confirming the (S)-enantiomer.



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Caption: Step-wise elucidation logic. Connectivity must precede stereochemical analysis to ensure impurity peaks do not interfere with chiral integration.

Protocol: Chiral HPLC Separation

This is the industry standard for determining optical purity (ee%).

- Column Selection: Polysaccharide-based columns (e.g., Chiralcel OD-H or Chiralpak AD-H) are superior for resolving 2-aryloxypropionic acids due to the "inclusion" mechanism of the chiral selector.
- Mobile Phase: n-Hexane : Isopropanol : TFA (90 : 10 : 0.1).
 - Why TFA? Trifluoroacetic acid (0.1%) is mandatory to suppress the ionization of the carboxylic acid group. Without it, the peak will tail severely, making integration impossible.
- Detection: UV at 230 nm (Phenoxy absorption) or 254 nm.

Self-Validating Step: Inject a racemic standard (produced by mixing equal parts of synthesized enantiomers or by reducing the ketone precursor) to establish the retention times of both (R) and (S) peaks. The (S)-enantiomer typically elutes second on a Chiralcel OD-H column under these conditions, but this must be experimentally verified using a known standard [1].

Protocol: Absolute Configuration via X-Ray

If the compound is a solid (MP ~58-60°C for similar analogs), single-crystal X-ray diffraction is the "Gold Standard."

- Crystallization: Slowly evaporate a solution in Ethanol/Water or Ethyl Acetate/Hexane.
- Heavy Atom Effect: The Fluorine atom provides some anomalous scattering, but it may be weak.
- Co-crystallization (Alternative): If the acid does not crystallize well or lacks sufficient anomalous dispersion, form a salt with a chiral amine of known configuration (e.g., (R)-1-phenylethylamine).
- Refinement: Solve the structure. If the chiral amine is (R) and the density map fits, the acid's configuration is deduced relative to the amine.

Impurity Profiling

In drug development, identifying specific impurities is as important as identifying the target.

Impurity Type	Origin	Detection Method
4-Fluorophenol	Unreacted starting material	HPLC (Reverse Phase C18)
Methyl Ester	Incomplete hydrolysis (if made from ester)	¹ H NMR (Singlet ~3.7 ppm)
(R)-Enantiomer	Racemization during synthesis	Chiral HPLC
Elimination Product	Acrylate derivative (thermal stress)	¹ H NMR (Vinylic protons 5.8-6.4 ppm)

References

- Chiral Separation Mechanisms
 - Source: Department of Chemistry, National Taiwan University. "Enantiomeric Derivatives Separation of 2-(Phenoxy)
 - Relevance: Validates the use of Chiralcel OD columns for phenoxypropionic acid deriv
 - URL:[1](#)
- Absolute Configuration Methodology
 - Source: MDPI Molecules.[\[2\]](#) "Absolute Configuration Sensing of Chiral Aryl- and Aryloxy-Propionic Acids by Biphenyl Chiroptical Probes."
 - Relevance: Describes optical rotation and CD methods for assigning (S) vs (R) to 2-phenoxypropionic acids.
 - URL:[3](#)
- Structural Data (Analogous)
 - Source: PubChem. "2-(4-Chlorophenoxy)
 - Relevance: Provides baseline NMR shifts for the chlorinated analog, which allows for accurate prediction of the fluorin

- [URL:4](#)
- Crystallography Reference
 - Source: Springer Nature. "Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction."
 - Relevance: Defines the protocol for using X-ray to determine absolute stereochemistry when heavy
 - [URL:5](#)

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